Amberlite® IRC-50: A Technical Guide to Total Exchange Capacity

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Compound of Interest	
Compound Name:	*Amberlite IRC50*
CAS No.:	*9002-29-3*
Cat. No.:	*B567941*

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This in-depth technical guide provides a comprehensive overview of the total exchange capacity of Amberlite® IRC-50, a widely used weakly acidic cation exchange resin. This document details the resin's quantitative exchange capacity, the experimental protocols for its determination, and the fundamental mechanisms governing its function.

Introduction to Amberlite® IRC-50

Amberlite® IRC-50 is a high-performance, macroporous ion exchange resin. It is synthesized as a copolymer of methacrylic acid and divinylbenzene, with the carboxylic acid groups (-COOH) serving as the functional sites for cation exchange.[1] Its primary applications include the purification of high-purity water, deionization processes, and the separation and purification of various compounds in the pharmaceutical and food and beverage industries.[2][3] The resin is typically supplied as white to beige opaque beads.[1]

Total Exchange Capacity: Quantitative Data

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The total exchange capacity is a critical parameter that defines the maximum quantity of cations that the resin can exchange. This value is intrinsic to the resin's chemical structure and is expressed in terms of milliequivalents (meq) or millimoles (mmol) per unit mass or volume of the resin. The total exchange capacity of Amberlite® IRC-50 is presented in Table 1.

Parameter	Value	Ionic Form	Reference
Total Capacity (Dry Weight)	≥10.8 mmol/g	-	
Total Capacity (Wet Volume)	≥4.2 mmol/mL	-	
Volume Total Capacity	≥3.0 meq/mL	H+	[4][5]
Water Retention Capacity	43.0 to 53.0%	H+	[5]

Table 1: Quantitative Data for Amberlite® IRC-50 Total Exchange Capacity

Mechanism of Ion Exchange

As a weak acid cation exchanger, the ion exchange functionality of Amberlite® IRC-50 is highly dependent on the pH of the surrounding medium. The carboxylic acid functional groups must be ionized ($-COO^-$) to be active in cation exchange. This ionization is favored at higher pH values. The general mechanism is a reversible equilibrium reaction, as depicted below:

$R\text{-}COOH + C^+ \rightleftharpoons R\text{-}COOC + H^+$

Where:

- R-COOH represents the non-ionized resin
- C^+ is the cation to be exchanged
- R-COOC is the resin with the bound cation
- H^+ is the released hydrogen ion

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The efficiency of this exchange is influenced by the pKa of the resin's functional groups and the pH of the solution. For Amberlite® IRC-50, the optimal pH for binding is typically between 7 and 8.[6]

Experimental Protocol for Determining Total Exchange Capacity

The determination of the total exchange capacity of a weak acid cation exchange resin like Amberlite® IRC-50 is typically performed by titration. The following protocol is a standard methodology based on principles outlined in ASTM D2187 for testing ion-exchange resins.

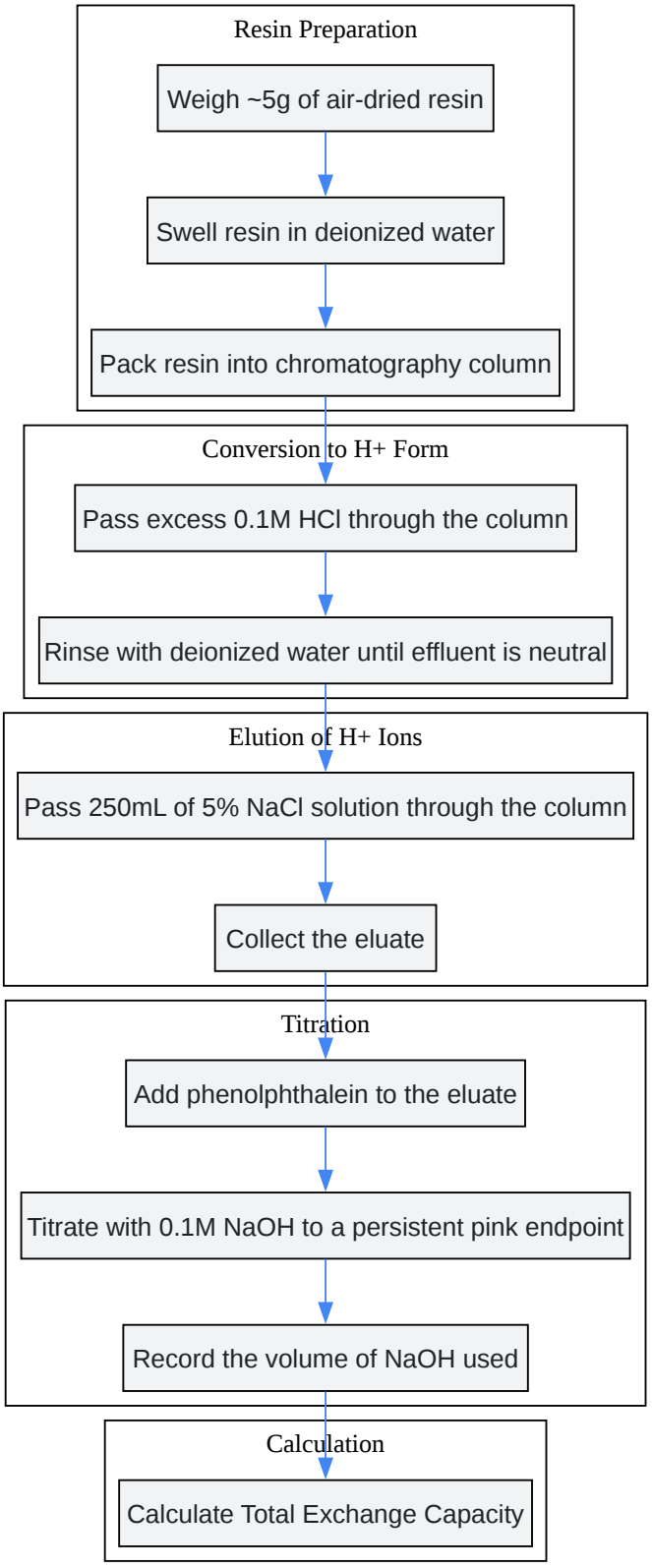
Materials and Reagents

- Amberlite® IRC-50 resin sample
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Standardized 0.1 M Hydrochloric Acid (HCl) solution
- 5% (w/v) Sodium Chloride (NaCl) solution
- Phenolphthalein indicator
- Deionized water
- Chromatography column
- Burette, pipettes, beakers, and flasks

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the total exchange capacity.

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Figure 1: Experimental workflow for determining total exchange capacity.

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Step-by-Step Procedure

- Resin Preparation:
  - Accurately weigh approximately 5 grams of the air-dried Amberlite® IRC-50 resin.
  - Transfer the resin to a beaker and add deionized water to allow it to swell for at least 30 minutes.
  - Carefully pack the swollen resin into a chromatography column, ensuring no air bubbles are trapped.
- Conversion to the Hydrogen (H^+) Form:
  - Pass an excess volume (e.g., 500 mL) of 0.1 M HCl solution through the resin bed in the column. This ensures that all functional groups are in the H^+ form.
  - Rinse the resin bed with deionized water until the effluent is neutral (test with pH paper or a pH meter). This removes any excess HCl.
- Elution of H^+ Ions:
  - Slowly pass 250 mL of 5% NaCl solution through the resin bed. The Na^+ ions in the solution will displace the H^+ ions from the resin's functional groups.
  - Collect all the eluate in a clean flask.
- Titration:
  - Add 2-3 drops of phenolphthalein indicator to the collected eluate.
  - Titrate the eluate with a standardized 0.1 M NaOH solution until the first persistent pink color is observed.
  - Record the volume of NaOH solution used.

Calculation of Total Exchange Capacity

The total exchange capacity (TEC) can be calculated using the following formula:

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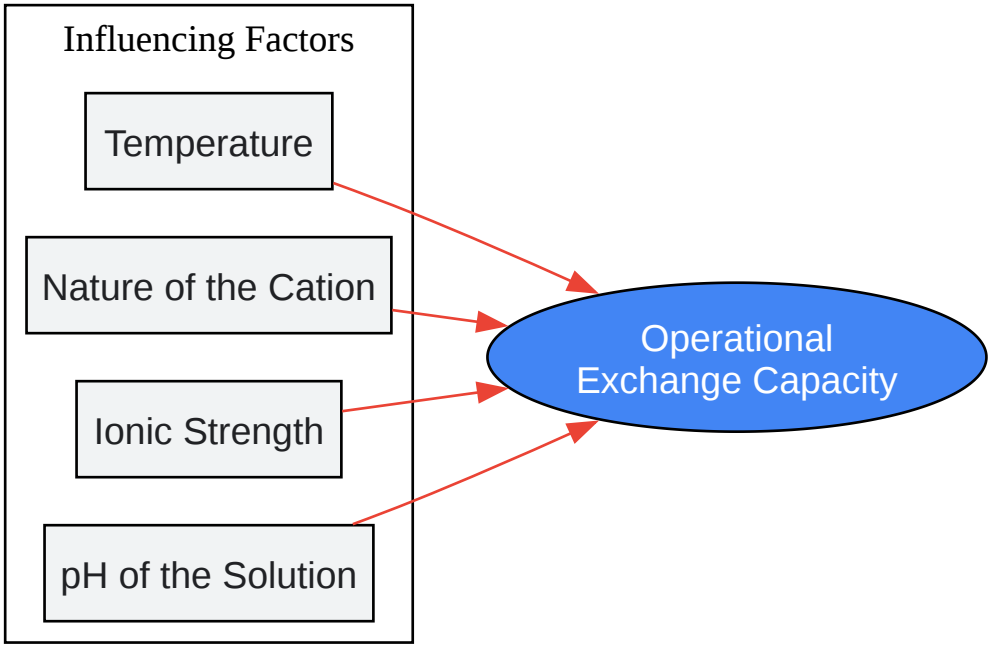
TEC (meq/g) = (V × M) / W

Where:

- V = Volume of NaOH solution used for titration (in mL)
- M = Molarity of the NaOH solution (in mol/L or meq/mL)
- W = Weight of the air-dried resin (in g)

Factors Influencing Total Exchange Capacity

The operational exchange capacity of Amberlite® IRC-50 can be influenced by several factors. Understanding these is crucial for optimizing its performance in specific applications.



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Figure 2: Factors influencing the operational exchange capacity.

- pH of the Solution: As a weak acid resin, the degree of ionization of the carboxylic acid groups is pH-dependent. Higher pH values lead to greater ionization and thus a higher exchange capacity.

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- Ionic Strength: High concentrations of competing cations in the solution can reduce the efficiency of the exchange for the target cation.
- Nature of the Cation: The selectivity of the resin for different cations can vary. Generally, cations with higher valence and smaller hydrated ionic radii are more strongly bound.
- Temperature: Temperature can affect the equilibrium of the ion exchange reaction and the diffusion rates of ions within the resin beads.

Conclusion

Amberlite® IRC-50 is a versatile weak acid cation exchange resin with a high total exchange capacity. The effective utilization of this resin requires a thorough understanding of its properties, particularly the factors that influence its operational exchange capacity. The standardized experimental protocol provided in this guide allows for the accurate and reproducible determination of its total exchange capacity, which is essential for quality control and the design of efficient purification and separation processes in research, drug development, and industrial applications.

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